

RP 001 hydrochloride in multiple sclerosis research.

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Compound of Interest		
Compound Name:	RP-001	
Cat. No.:	B10798734	Get Quote

References

- 1. cdn.clinicaltrials.gov [cdn.clinicaltrials.gov]
- 2. Molecular and neuroimmune pharmacology of S1P receptor modulators and other disease-modifying therapies for multiple sclerosis PMC [pmc.ncbi.nlm.nih.gov]
- 3. RRx-001 Exerts Neuroprotection Against LPS-Induced Microglia Activation and Neuroinflammation Through Disturbing the TLR4 Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Human placenta-derived cells (PDA-001) for the treatment of adults with multiple sclerosis: a randomized, placebo-controlled, multiple-dose study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Could This New Drug Turn Back the Clock on Multiple Sclerosis? | UC San Francisco [ucsf.edu]
- 6. Clinical Trials Offer Hope for New Multiple Sclerosis Treatment | UNM Health Blog | Albuquerque, New Mexico [unmhealth.org]
- 7. neurologylive.com [neurologylive.com]
- 8. globalrph.com [globalrph.com]
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